

Fmoc-Trp(Boc)-OH CAS number and material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Trp(Boc)-OH

Cat. No.: B557069

[Get Quote](#)

Technical Guide: Fmoc-Trp(Boc)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **Fmoc-Trp(Boc)-OH**, including its CAS number, safety data, and applications in scientific research, particularly in the field of peptide synthesis.

Chemical Identification

The Chemical Abstracts Service (CAS) number for **Fmoc-Trp(Boc)-OH** is 143824-78-6.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **Fmoc-Trp(Boc)-OH**, compiled from various safety data sheets and chemical suppliers.

Property	Value	References
Molecular Formula	C ₃₁ H ₃₀ N ₂ O ₆	[1][2][3][4][5]
Molecular Weight	526.58 g/mol	[2][3][5]
Appearance	White solid	[6][7]
Melting Point	Approximately 97 °C (Decomposes before melting)	[5][7]
Optical Activity	[α] _D ²⁰ -21±2°, c = 1% in DMF	[3][8]
Purity	≥95% to ≥97.0% (HPLC)	[2][3]
Storage Temperature	2-8°C	[3][5][7][9]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[6]
Water Solubility	0.00009 g/L at 20 °C	[7][10]
Acute Oral LD50 (Rat)	>2000 mg/kg	[10][11]
Acute Dermal LD50 (Rabbit)	>2000 mg/kg	[10][11]

Material Safety Data Sheet (MSDS) Summary

Fmoc-Trp(Boc)-OH is classified as a skin sensitizer and is toxic to aquatic life with long-lasting effects.[9][11][12]

Hazard Statements:

- H317: May cause an allergic skin reaction.[9][12]
- H411: Toxic to aquatic life with long lasting effects.[9][11][12]

Precautionary Statements:

- Prevention: Avoid breathing dust.[9][12] Contaminated work clothing should not be allowed out of the workplace.[9][12] Wear protective gloves.[9] Avoid release to the environment.[9][12]
- Response: If on skin, wash with plenty of soap and water.[9] If skin irritation or a rash occurs, get medical advice/attention.[9][12] Collect spillage.[9][12]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[9]

First-Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[7][12]
- Skin Contact: Wash off with soap and plenty of water.[7][12]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[12]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[7][12]

Handling and Storage:

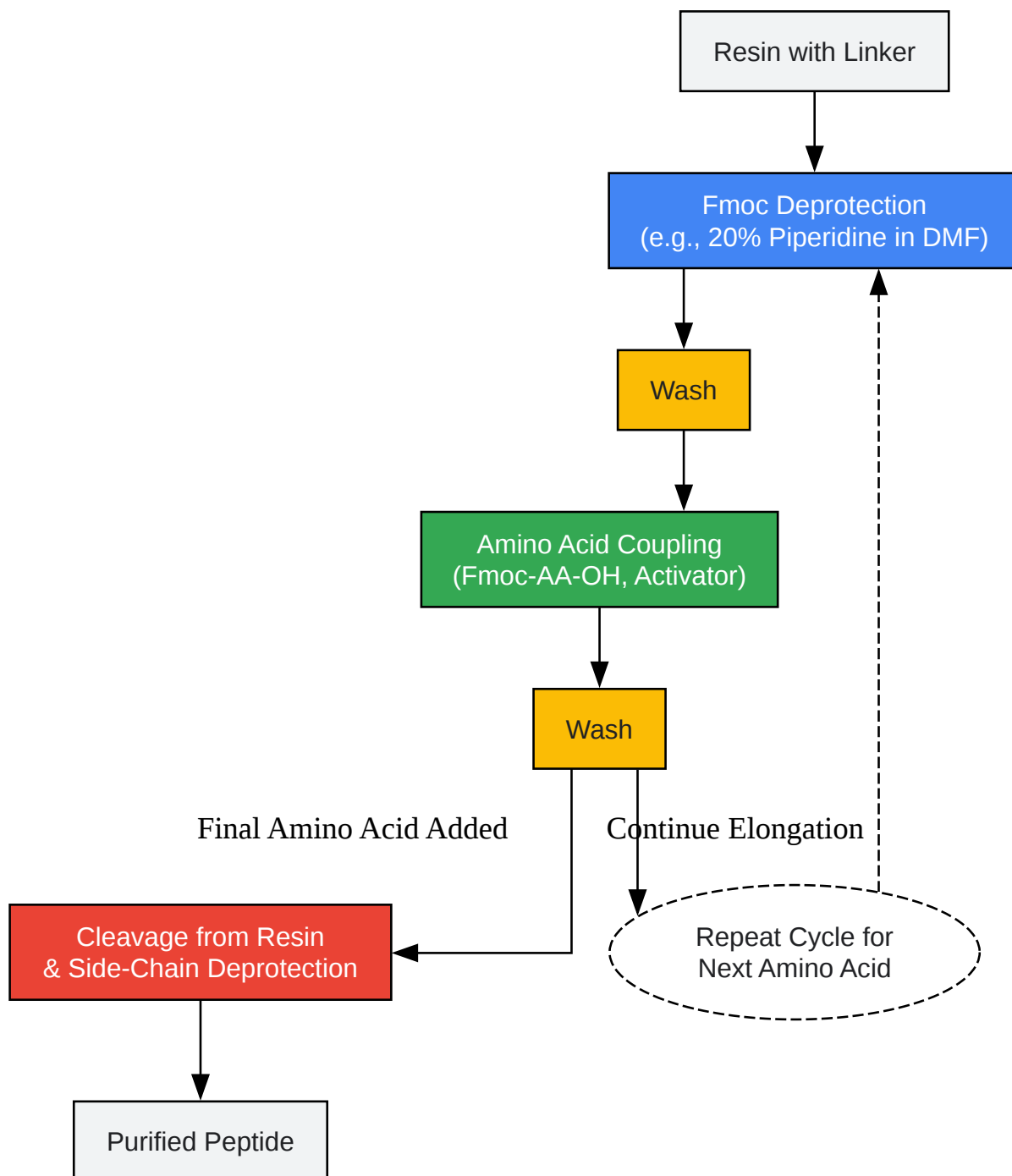
- Avoid contact with skin and eyes and the formation of dust and aerosols.[9]
- Keep the container tightly closed in a dry and well-ventilated place.[7][9]
- Recommended storage temperature is 2-8 °C.[3][5][7][9]

Experimental Protocols and Applications

Fmoc-Trp(Boc)-OH is a crucial reagent in Fmoc solid-phase peptide synthesis (SPPS), a foundational technique in drug discovery and development.[3][6] Its primary application is in the synthesis of peptides containing tryptophan, particularly when arginine is also present. The Boc protecting group on the indole side chain of tryptophan minimizes side reactions during the deprotection of other amino acid side chains, such as the sulfonyl protecting groups from arginine. This results in purer crude peptides and higher yields.[4][13][14]

General Workflow for Fmoc Solid-Phase Peptide Synthesis

The following diagram illustrates the cyclical nature of Fmoc SPPS.

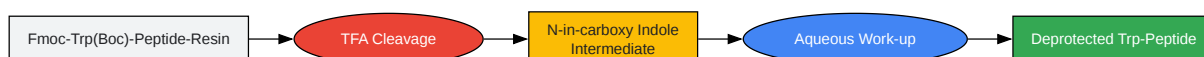


[Click to download full resolution via product page](#)

Caption: General workflow for Fmoc solid-phase peptide synthesis.

Deprotection of the Trp(Boc) Side Chain

A key advantage of using **Fmoc-Trp(Boc)-OH** is the stability of the Boc group during the Fmoc deprotection steps. The Boc group is removed during the final cleavage from the resin, typically using a strong acid like trifluoroacetic acid (TFA). The cleavage with TFA generates an N-in-carboxy indole intermediate, which protects the tryptophan from alkylation and sulfonation. This intermediate is then removed under aqueous conditions during the work-up of the peptide.[1][6]

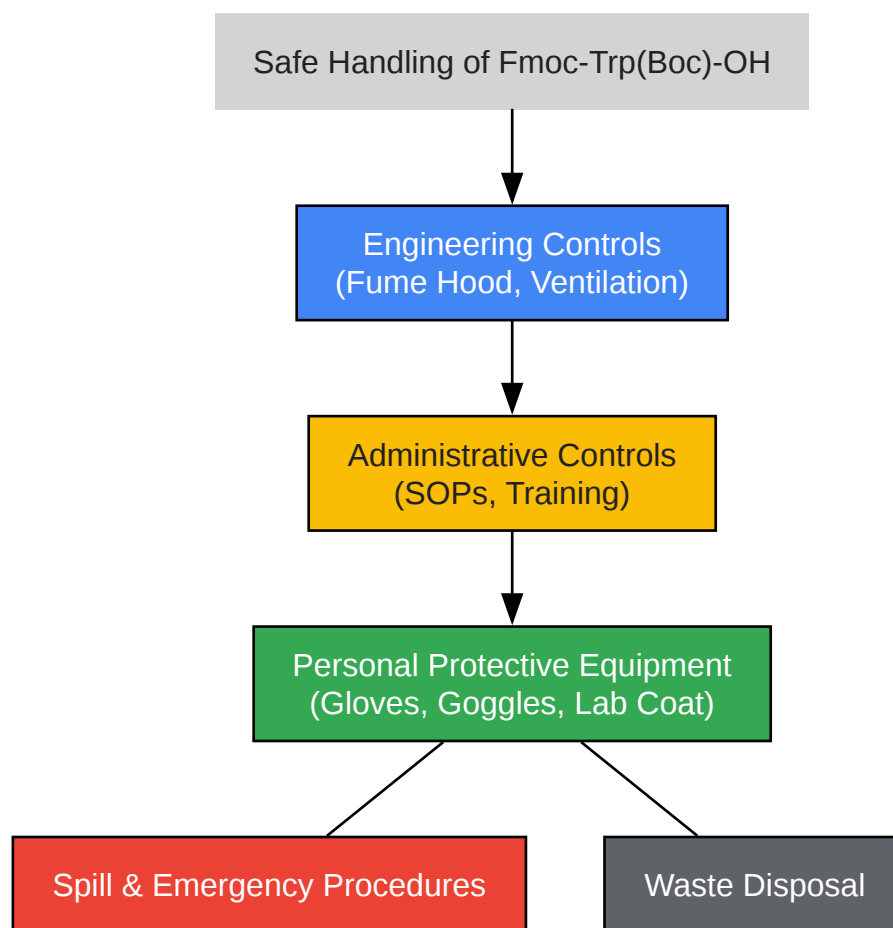


[Click to download full resolution via product page](#)

Caption: Deprotection pathway for the Trp(Boc) side chain.

Logical Relationships in Safe Handling

The safe handling of **Fmoc-Trp(Boc)-OH** involves a hierarchy of controls, from engineering controls to personal protective equipment.



[Click to download full resolution via product page](#)

Caption: Hierarchy of safety controls for handling **Fmoc-Trp(Boc)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chempep.com [chempep.com]
- 2. chemscene.com [chemscene.com]
- 3. Fmoc-Trp(Boc)-OH = 97.0 HPLC 143824-78-6 [sigmaaldrich.com]
- 4. peptide.com [peptide.com]

- 5. Fmoc-Trp(Boc)-OH | 143824-78-6 | FF15878 | Biosynth [biosynth.com]
- 6. Fmoc-Trp(Boc)-OH | 143824-78-6 [chemicalbook.com]
- 7. Fmoc-Trp(Boc)-OH - Safety Data Sheet [chemicalbook.com]
- 8. ≥97.0% (HPLC), for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 9. peptide.com [peptide.com]
- 10. benchchem.com [benchchem.com]
- 11. severnbiotech.com [severnbiotech.com]
- 12. Page loading... [wap.guidechem.com]
- 13. advancedchemtech.com [advancedchemtech.com]
- 14. peptide.com [peptide.com]
- To cite this document: BenchChem. [Fmoc-Trp(Boc)-OH CAS number and material safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557069#fmoc-trp-boc-oh-cas-number-and-material-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com